

# An In-depth Technical Guide on the Mass Spectrometry of Dichlorodiethylsilane

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## Compound of Interest

Compound Name: *Dichlorodiethylsilane*

Cat. No.: *B155513*

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This technical guide provides a comprehensive overview of the mass spectrometry data for **dichlorodiethylsilane** (C<sub>4</sub>H<sub>10</sub>Cl<sub>2</sub>Si). It is intended for researchers, scientists, and drug development professionals who are utilizing mass spectrometry for the identification and characterization of organosilicon compounds. This document presents quantitative mass spectrometry data, a general experimental protocol for data acquisition, and a logical workflow for analysis.

## Compound Information

**Dichlorodiethylsilane** is an organosilicon compound with the chemical formula (C<sub>2</sub>H<sub>5</sub>)<sub>2</sub>SiCl<sub>2</sub>.  
[1][2] It is also known as diethyldichlorosilane.[1][2]

- Molecular Formula: C<sub>4</sub>H<sub>10</sub>Cl<sub>2</sub>Si[1][2]
- Molecular Weight: 157.11 g/mol [1][2][3]
- CAS Registry Number: 1719-53-5[1]

## Mass Spectrometry Data (Electron Ionization)

The following table summarizes the primary mass spectrometry data for **dichlorodiethylsilane** obtained via electron ionization (EI). The data is compiled from the National Institute of Standards and Technology (NIST) Mass Spectrometry Data Center.[1] The table includes the mass-to-charge ratio (m/z) of the fragments and their relative intensities.

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Putative Fragment Assignment
27	25.8	[C2H3]+
29	15.1	[C2H5]+
47	8.8	[SiCH3]+
63	32.5	[SiCl]+
93	31.0	[C2H5SiCl]+
99	100.0	[SiCl2CH3]+
127	95.9	[M-C2H5]+ or [(C2H5)SiCl2]+
129	62.2	Isotopic peak of m/z 127
156	1.8	[M]+ (Molecular Ion)
158	1.1	Isotopic peak of [M]+

Data sourced from the NIST WebBook.[\[1\]](#)

The fragmentation pattern of **dichlorodiethylsilane** is characteristic of organosilicon compounds. The molecular ion peak ([M]+) is of low intensity. The base peak is observed at m/z 99, corresponding to the loss of an ethyl group and a chlorine atom, followed by the rearrangement to form [SiCl2CH3]+. The prominent peaks at m/z 127 and 129 represent the loss of an ethyl group ([M-C2H5]+) and its corresponding isotope pattern due to the presence of chlorine.[\[3\]](#)

## Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

While a specific, detailed experimental protocol for **dichlorodiethylsilane** was not found in the immediate literature, a general methodology for the analysis of volatile chlorosilanes by GC-MS can be outlined. This protocol is based on standard practices for similar compounds.[\[4\]](#)[\[5\]](#)

Objective: To obtain the mass spectrum of **dichlorodiethylsilane** using GC-MS.

#### Materials and Equipment:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for volatile and reactive compounds (e.g., a low-to-mid polarity column like a 5% phenyl-methylpolysiloxane)[5]
- Helium (carrier gas)
- **Dichlorodiethylsilane** standard
- Anhydrous solvent for dilution (e.g., hexane or dichloromethane)
- Microsyringe

#### Procedure:

- Sample Preparation:
  - Due to the reactivity of **dichlorodiethylsilane** with moisture, all glassware must be thoroughly dried.[6]
  - Prepare a dilute solution of **dichlorodiethylsilane** in an anhydrous solvent. A typical concentration might be in the range of 1-10 µg/mL.
- GC-MS Instrument Setup:
  - Injector: Set to a temperature of 250 °C. Use a split or splitless injection mode.
  - Oven Program: Start at an initial temperature of 40-50 °C and hold for 1-2 minutes. Ramp the temperature at a rate of 10-20 °C/min to a final temperature of 200-250 °C.
  - Carrier Gas: Use helium at a constant flow rate (e.g., 1 mL/min).
  - Mass Spectrometer:
    - Ionization Mode: Electron Ionization (EI) at 70 eV.
    - Mass Range: Scan from m/z 20 to 200.

- Ion Source Temperature: Set to 230 °C.
- Quadrupole Temperature: Set to 150 °C.
- Data Acquisition:
  - Inject 1 µL of the prepared sample into the GC-MS.
  - Acquire the data using the instrument's software.
- Data Analysis:
  - Identify the chromatographic peak corresponding to **dichlorodiethylsilane**.
  - Extract the mass spectrum for that peak.
  - Compare the obtained spectrum with a reference library (e.g., NIST).
  - Analyze the fragmentation pattern to confirm the structure.

## Logical Workflow for Analysis

The following diagram illustrates the logical workflow for the analysis of a sample suspected to contain **dichlorodiethylsilane** using GC-MS.



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Caption: Workflow for the identification of **dichlorodiethylsilane** via GC-MS.

This guide provides foundational data and methodologies for the mass spectrometric analysis of **dichlorodiethylsilane**. Researchers should adapt the experimental protocol based on their specific instrumentation and analytical goals.

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